

# Application Notes and Protocols: 2-Methyl-2-pentenal in the Fragrance Industry

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## Compound of Interest

Compound Name: **2-Methyl-2-pentenal**

Cat. No.: **B083557**

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## Introduction

**2-Methyl-2-pentenal** (CAS No: 623-36-9) is a C6  $\alpha,\beta$ -unsaturated aldehyde that is a key building block and fragrance ingredient in the flavor and fragrance industry.<sup>[1]</sup> Its characteristic powerful, green, fruity, and pungent odor profile makes it a valuable component in a variety of fragrance compositions.<sup>[2][3]</sup> This document provides detailed application notes and protocols for the use of **2-Methyl-2-pentenal** in fragrance applications, intended for a scientific audience.

**2-Methyl-2-pentenal** is utilized both as a direct fragrance ingredient to impart fresh, green, and fruity notes, and as a chemical intermediate for the synthesis of other important fragrance and flavor compounds, such as 2-methyl-2-pentenoic acid, known for its strawberry-like aroma.<sup>[4]</sup>

## Physicochemical and Olfactory Properties

A summary of the key physicochemical and olfactory properties of **2-Methyl-2-pentenal** is provided below. This data is essential for formulation development, safety assessment, and quality control.

Table 1: Physicochemical Properties of **2-Methyl-2-pentenal**

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O	[2][5]
Molecular Weight	98.14 g/mol	[2]
CAS Number	623-36-9	[5][6]
Appearance	Colorless to pale yellow liquid	[7]
Boiling Point	135-138 °C at 760-765 mmHg	[8]
Density	0.86 g/mL at 25 °C	
Refractive Index	1.445-1.452 at 20 °C	[6]
Flash Point	32 - 38 °C (89.6 - 100 °F)	[8][9]
Solubility	Soluble in alcohol	[7]
Vapor Pressure	~7.34 mmHg at 25 °C	[6]

Table 2: Olfactory Profile of **2-Methyl-2-pentenal**

Odor Aspect	Description	Reference(s)
Primary Notes	Green, Fruity, Pungent	[2]
Secondary Notes	Grassy, Fresh, Aldehydic, Sharp, Apple	[2]
Character	Powerful and diffusive	[6]
Recommended Usage	Up to 0.2% in fragrance concentrate	[6]

## Industrial Applications and Formulations

**2-Methyl-2-pentenal**'s strong and diffusive character allows it to be used at low concentrations to add a natural-smelling green and fruity lift to fragrance accords.

- **Fine Fragrance:** In fine fragrances, it can be used to introduce a sharp, green top note, often in combination with citrus and other fruity or floral notes.
- **Personal Care Products:** In shampoos, shower gels, and soaps, it contributes to a fresh and clean scent profile. Its stability in various surfactant bases should be evaluated on a case-by-case basis.
- **Air Care:** In candles and diffusers, it can provide a strong, room-filling green and fruity aroma.[\[10\]](#)
- **Chemical Intermediate:** It is a crucial precursor in the synthesis of 2-methyl-2-pentenoic acid (strawberry acid), a widely used flavor and fragrance compound.[\[4\]](#)[\[11\]](#)

Due to its reactive aldehyde group and  $\alpha,\beta$ -unsaturation, **2-Methyl-2-pentenal** has the potential to be unstable in certain formulations, particularly in oxidative or high pH environments. It is recommended to conduct stability testing in the final product base.

## Experimental Protocols

### Synthesis of 2-Methyl-2-pentenal (Aldol Condensation)

This protocol is based on the self-condensation of propionaldehyde, a common industrial synthesis route.[\[11\]](#)[\[12\]](#)

**Objective:** To synthesize **2-Methyl-2-pentenal** via aldol condensation of n-propanal.

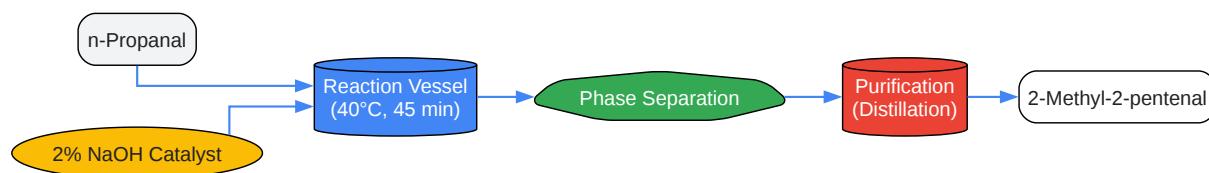
**Materials:**

- n-Propanal
- 2% Sodium Hydroxide (NaOH) solution
- Acetonitrile (solvent)
- Separatory funnel
- Reaction flask with stirring and temperature control
- Distillation apparatus

**Procedure:**

- Set up the reaction flask with a stirrer and temperature control.
- Charge the flask with n-propanal.
- Slowly add the 2% NaOH solution to the n-propanal under controlled temperature (e.g., 40°C). The molar ratio of NaOH to propanal should be optimized, for example, 0.09:1.[11]
- Allow the reaction to proceed with vigorous stirring for a specified time (e.g., 45 minutes).[11]
- After the reaction is complete, transfer the mixture to a separatory funnel and allow the layers to separate.
- Separate the organic layer containing the crude **2-Methyl-2-pentenal**.
- The crude product can be purified by distillation.

**Expected Yield:** Yields of up to 93% have been reported under optimized conditions.[11]



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**Caption:** Synthesis workflow for **2-Methyl-2-pentenal**.

## Quality Control: GC-MS Analysis

**Objective:** To determine the purity of **2-Methyl-2-pentenal** and identify any impurities.

**Instrumentation and Materials:**

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)

- Appropriate GC column (e.g., non-polar or medium-polar)
- Helium or Hydrogen as carrier gas
- Sample of **2-Methyl-2-pentenal**
- Solvent (e.g., hexane or ethanol)

GC-MS Parameters (Example):

- Injector Temperature: 250°C
- Oven Program: Initial temperature of 70°C for 3 minutes, ramp up to 100°C at 5°C/min, then ramp up to 246°C at 120°C/min and hold for 3 minutes.[13]
- Carrier Gas Flow: Constant flow, e.g., 1 mL/min
- MS Transfer Line Temperature: 280°C[14]
- Ion Source Temperature: 230°C[14]
- Ionization Mode: Electron Ionization (EI) at 70 eV[14]

Procedure:

- Prepare a dilute solution of the **2-Methyl-2-pentenal** sample in the chosen solvent.
- Inject a small volume (e.g., 1 µL) into the GC-MS system.
- Acquire the chromatogram and mass spectra of the separated components.
- Identify the **2-Methyl-2-pentenal** peak based on its retention time and comparison of its mass spectrum with a reference library (e.g., NIST).
- Calculate the purity based on the peak area percentage.

## Sensory Evaluation Protocol

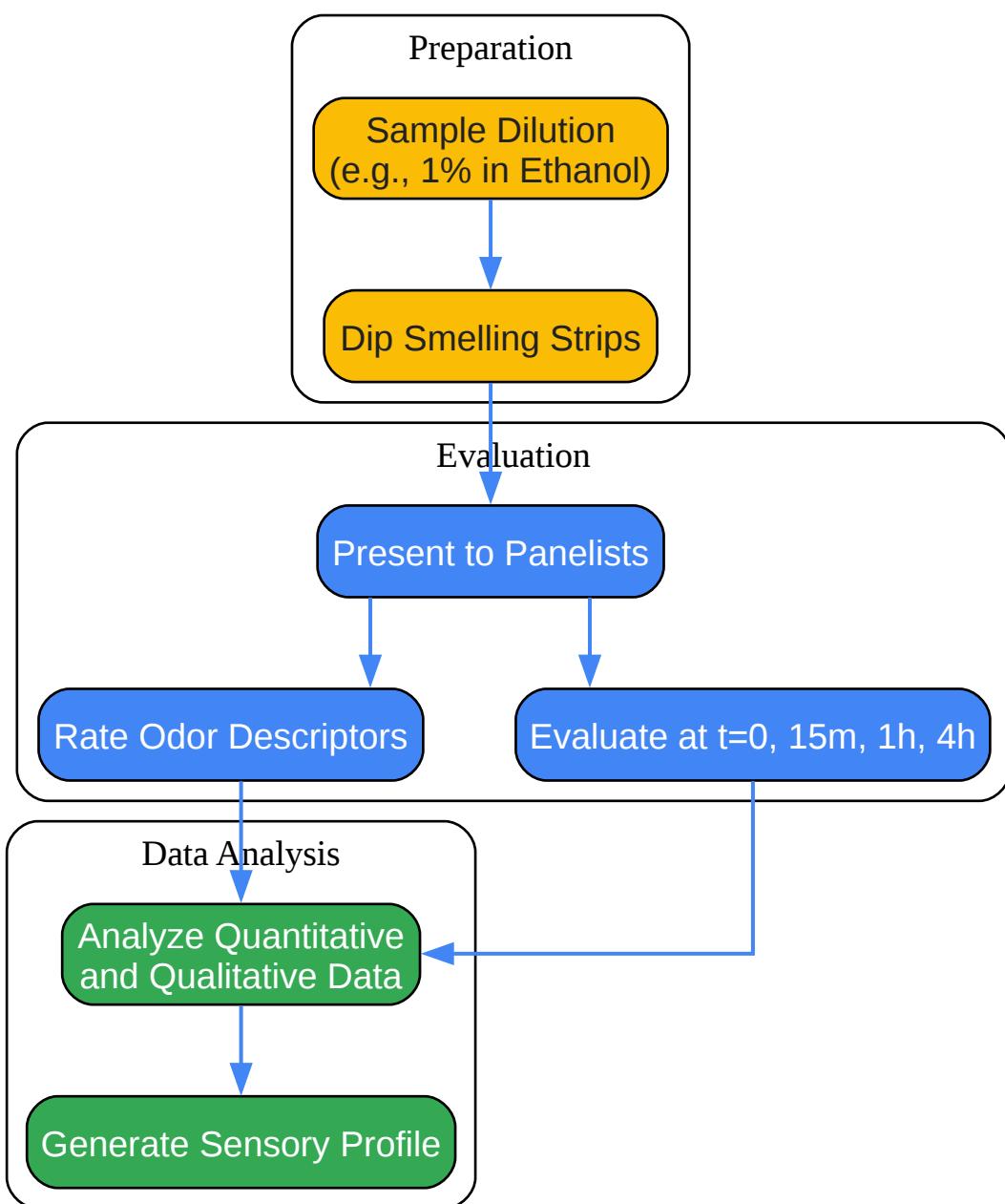
Objective: To characterize the olfactory profile of **2-Methyl-2-pentenal** and its performance in a fragrance composition.

Materials:

- Sample of **2-Methyl-2-pentenal** (diluted in a suitable solvent like ethanol, e.g., at 1% or 10%)
- Odor-free smelling strips
- Panel of trained sensory analysts or naïve consumers
- Evaluation booths with controlled ventilation and lighting

Procedure:

- Preparation: Dip smelling strips into the diluted sample solution, ensuring a consistent amount of liquid is absorbed. Allow the solvent to evaporate for a few seconds.
- Evaluation: Present the smelling strips to the panelists in a blind and randomized order.
- Data Collection: Ask panelists to rate the intensity of various odor descriptors (e.g., green, fruity, pungent, grassy) on a labeled magnitude scale (LMS). Also, collect qualitative descriptions of the scent.
- Top, Middle, and Base Note Evaluation: Evaluate the scent profile at different time points (e.g., immediately, after 15 minutes, after 1 hour, after 4 hours) to assess its volatility and how the character changes over time.
- In-Product Evaluation: Incorporate **2-Methyl-2-pentenal** into a simple fragrance base (e.g., a simple floral or citrus accord) at a known concentration (e.g., 0.1%). Compare the modified fragrance with the original base to evaluate the impact of **2-Methyl-2-pentenal**.



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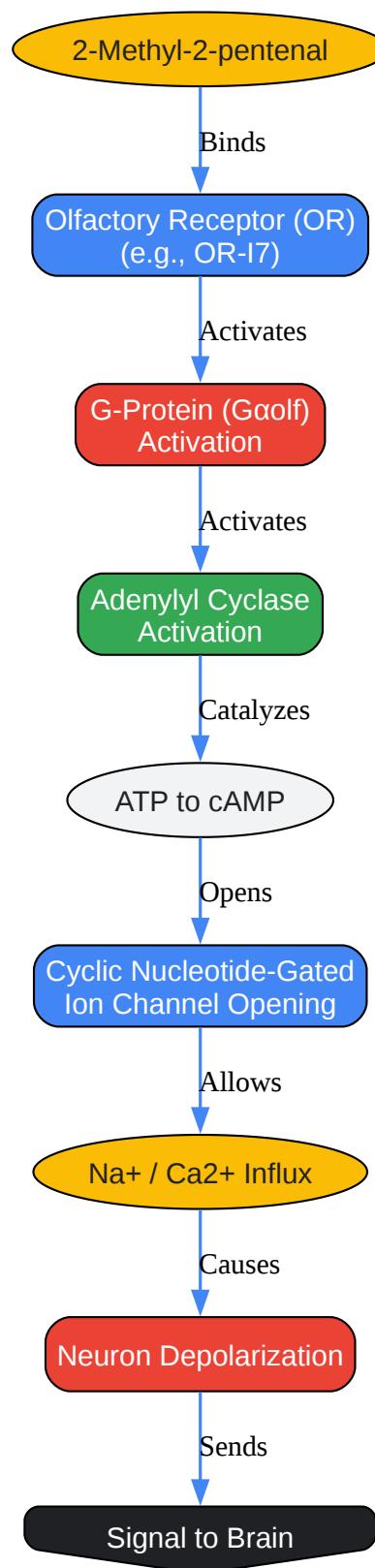
Caption: Workflow for the sensory evaluation of **2-Methyl-2-pentenal**.

## Signaling Pathway of Aldehyde Olfactory Perception

The sense of smell is initiated by the binding of odorant molecules to olfactory receptors (ORs), which are G-protein coupled receptors (GPCRs) located on the cilia of olfactory sensory neurons.<sup>[15]</sup> While the specific ORs that bind to **2-Methyl-2-pentenal** are not fully elucidated,

the general signaling cascade for aldehydes is understood. The rat olfactory receptor OR-I7 is a well-studied example known to be activated by aliphatic aldehydes.[16][17][18]

The binding of an aldehyde to an OR triggers a conformational change in the receptor, activating an associated G-protein ( $G_{\alphaolf}$ ). This initiates a signaling cascade that leads to the depolarization of the neuron and the transmission of a signal to the brain.



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Caption: Generalized olfactory signaling pathway for aldehydes.

## Safety and Regulatory Information

- Hazard Classification: **2-Methyl-2-pentenal** is classified as a flammable liquid and may cause skin sensitization and serious eye damage.[8][9]
- IFRA Standards: The International Fragrance Association (IFRA) has set restrictions on the use of **2-Methyl-2-pentenal** in various product categories due to its potential for dermal sensitization and systemic toxicity.[19] For example, the maximum acceptable concentration in fine fragrance (Category 4) is 0.0077%. [19] Researchers and formulators must consult the latest IFRA standards for specific application limits.
- Personal Protective Equipment (PPE): When handling **2-Methyl-2-pentenal**, appropriate PPE, including safety goggles, gloves, and a lab coat, should be worn. Work should be conducted in a well-ventilated area or under a fume hood.[8]

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